

Proper Disposal Procedures for (2r,3s)-2,3-Hexanediol

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Compound of Interest

Compound Name: (2r,3s)-2,3-Hexanediol

Cat. No.: B15495783

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This document provides essential safety and logistical information for the proper disposal of **(2r,3s)-2,3-Hexanediol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory safety protocols.

Hazard and Safety Summary

(2r,3s)-2,3-Hexanediol is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] Adherence to proper personal protective equipment (PPE) and handling procedures is crucial.

Hazard Classification	Description	Source
Flammability	Flammable liquid and vapor	[1]
Skin Irritation	Causes skin irritation	[1][2]
Eye Irritation	Causes serious eye irritation	[1][2]
Respiratory Irritation	May cause respiratory irritation	[1][2]

Experimental Protocols: Spill and Disposal Procedures

Personal Protective Equipment (PPE): Before handling **(2r,3s)-2,3-Hexanediol**, ensure the following PPE is worn:

- Gloves: Latex or vinyl gloves are recommended.[1]
- Eye Protection: Safety glasses or goggles.[3]
- Lab Coat: A standard laboratory coat should be worn.

Spill Containment and Cleanup:

- Ensure Proper Ventilation: Work in a well-ventilated area to minimize inhalation exposure.[2][4][5]
- Contain the Spill: In case of a spill, absorb the liquid with an inert material such as vermiculite or sand.[1][5]
- Clean the Area: Once absorbed, collect the material and wash the affected area with soap and water.[1]

Disposal Protocol:

While one safety data sheet suggests that **(2r,3s)-2,3-Hexanediol** within a sealed device can be disposed of as non-hazardous waste, for a laboratory setting, it is best practice to treat it as chemical waste.[1]

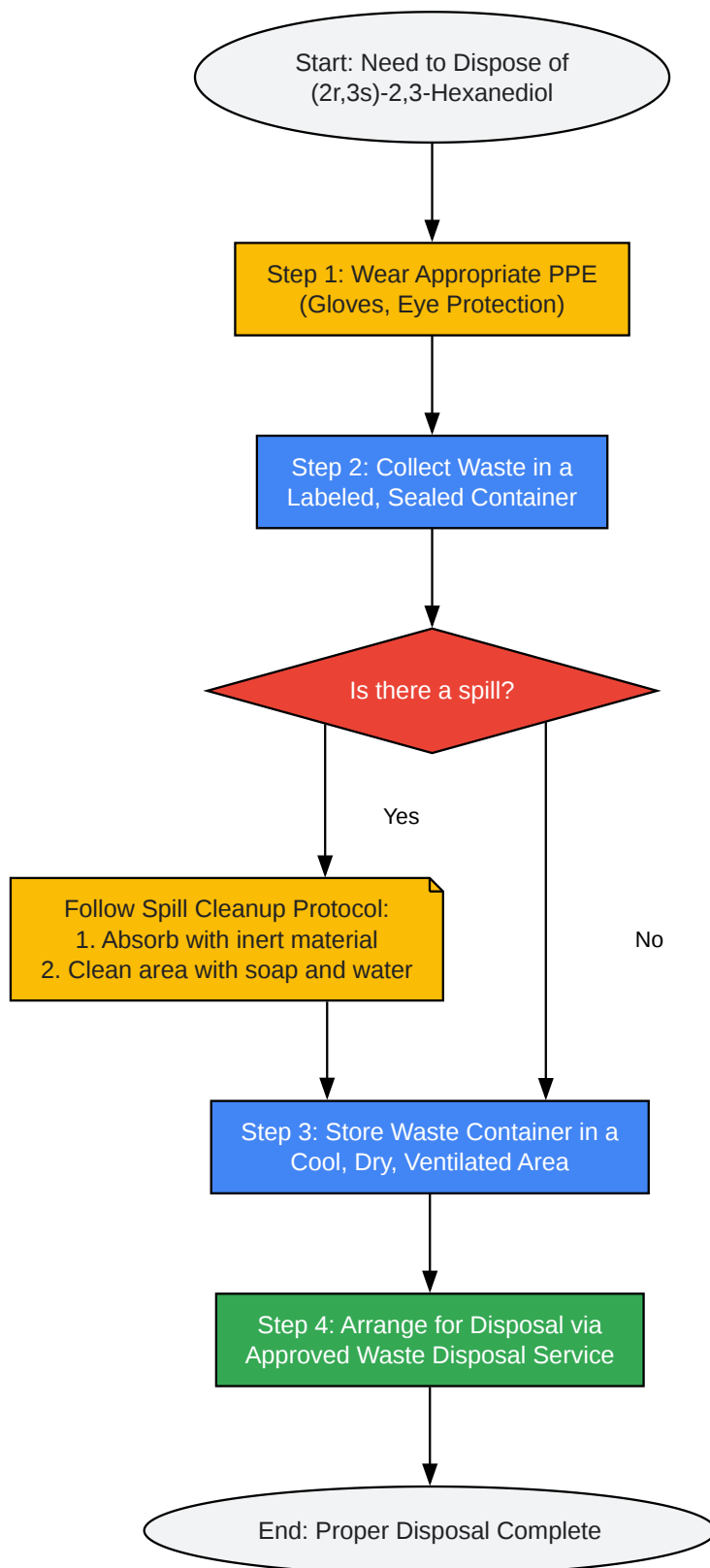
- Waste Collection: Collect waste **(2r,3s)-2,3-Hexanediol** and any contaminated materials (e.g., used absorbent) in a designated, properly labeled, and sealed container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Dispose through Approved Channels: Dispose of the chemical waste through an approved waste disposal plant or your institution's environmental health and safety office.[2][3][6][7]

Fire Safety:

- In case of fire, use a dry powder or carbon dioxide fire extinguisher.[1]

- Do not use water, as it may be an unsuitable extinguishing medium.^[1]

Disposal Workflow



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Caption: Workflow for the safe disposal of **(2r,3s)-2,3-Hexanediol**.

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